Technical Guide: 4,4-Dimethyl-5-oxopentanoic Acid (CAS 503-53-7)

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*4,4-dimethyl-5-oxopentanoic acid*
CAS No.:	*503-53-7*
Cat. No.:	*B6146527*

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Part 1: Chemical Identity & Core Significance

4,4-dimethyl-5-oxopentanoic acid is a bifunctional building block characterized by a terminal carboxylic acid and a terminal aldehyde, separated by a gem-dimethyl substituted carbon chain. It is a critical intermediate in the synthesis of sterically constrained linkers and bioactive heterocycles.

Chemical Specifications

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Property	Detail
CAS Number	503-53-7
IUPAC Name	4,4-dimethyl-5-oxopentanoic acid
Synonyms	4-Formyl-4-methylvaleric acid; 3,3-Dimethyl-4-formylbutyric acid
Molecular Formula	$C_7H_{12}O_3$
Molecular Weight	144.17 g/mol
Physical State	Viscous yellow oil (typically exists as a lactol mixture)
Solubility	Soluble in DCM, THF, MeOH; sparingly soluble in water

The Gem-Dimethyl Effect (Thorpe-Ingold Effect)

The defining feature of CAS 503-53-7 is the geminal dimethyl group at the C4 position. This structural motif exerts the Thorpe-Ingold effect, which:

- Restricts Conformational Freedom: The bulky methyl groups compress the internal bond angle (C3-C4-C5), forcing the terminal functional groups (aldehyde and acid) closer together.
- Accelerates Cyclization: Reactions involving ring closure (e.g., lactol formation or heterocycle synthesis) occur significantly faster—often by orders of magnitude—compared to the unsubstituted linear analog.
- Enhances Metabolic Stability: In drug design (e.g., PROTACs), the gem-dimethyl group blocks metabolic oxidation at the

  -position relative to the aldehyde/ketone, extending the half-life of the resulting linker.

Part 2: Chemical Reactivity & Stability Profile

The Lactol-Aldehyde Equilibrium

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Unlike simple aldehydes, **4,4-dimethyl-5-oxopentanoic acid** does not exist purely as an open-chain aldehyde in solution. It exists in a dynamic equilibrium with its cyclic hemiacetal (lactol) form, 4,4-dimethyl-5-hydroxytetrahydrofuran-2-one.

- Open Chain: Reactive aldehyde, susceptible to oxidation or nucleophilic attack.
- Closed Ring (Lactol): The dominant species in non-polar solvents and the solid state due to the gem-dimethyl effect promoting ring closure.

Implication for Analysis:

- ^{1}H NMR ($CDCl_3$): Expect complex spectra. The aldehyde proton (–CHO) typically appears as a singlet/doublet around 9.6–9.8 ppm (minor component). The lactol proton (–O–CH(OH)–) appears as a multiplet around 5.5–6.0 ppm (major component).

Visualization of Reactivity Pathways

The following diagram illustrates the equilibrium and key synthetic diversions for this molecule.

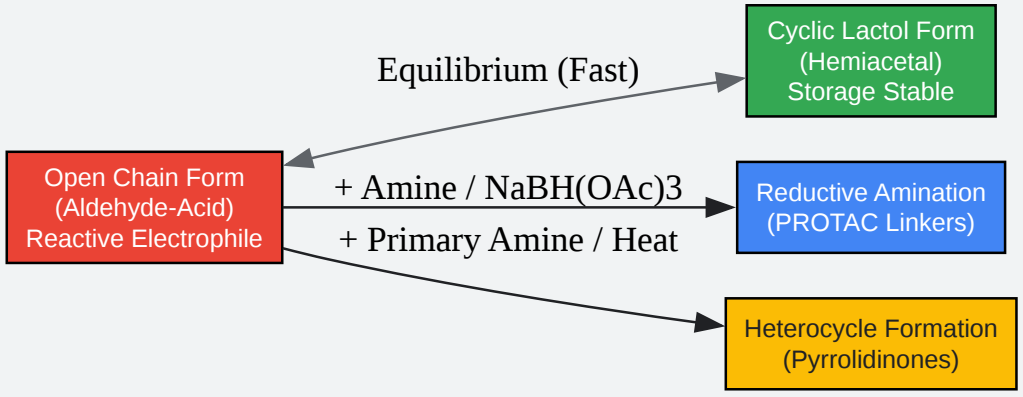


Figure 1: Dynamic equilibrium and reactivity of 4,4-dimethyl-5-oxopentanoic acid.

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Part 3: Synthesis Protocol

This protocol describes the synthesis of CAS 503-53-7 via the reduction of 3,3-dimethylglutaric anhydride. This route is preferred over direct oxidation of diols due to higher regioselectivity and easier purification.

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Retrosynthetic Logic

- Target: **4,4-dimethyl-5-oxopentanoic acid** (Aldehyde-Acid).[1][2][3][4][5][6][7][8][9]
- Precursor: 4,4-dimethyl-dihydro-2H-pyran-2,6(3H)-dione (3,3-Dimethylglutaric anhydride).
- Mechanism: Regioselective reduction of the anhydride to the lactone, followed by controlled reduction to the lactol (masked aldehyde).

Step-by-Step Methodology

Phase A: Preparation of 4,4-dimethyl-dihydro-2H-pyran-2-one (Lactone Intermediate)

- Reagents: 3,3-Dimethylglutaric anhydride (1.0 eq), Sodium Borohydride ($NaBH_4$, 1.0 eq), THF (anhydrous).
- Procedure:
  - Dissolve 3,3-dimethylglutaric anhydride (14.2 g, 100 mmol) in anhydrous THF (150 mL) under N_2 atmosphere. Cool to 0°C.
  - Add $NaBH_4$ (3.78 g, 100 mmol) portion-wise over 30 minutes. Caution: Gas evolution.
  - Stir at 0°C for 2 hours, then allow to warm to room temperature (RT) for 4 hours.
  - Quench carefully with 1M HCl until pH ~2.
  - Extract with Ethyl Acetate (3 x 100 mL). Wash combined organics with brine, dry over $MgSO_4$, and concentrate.
  - Purification: Flash column chromatography (Hexane/EtOAc 4:1).
  - Yield: Expect ~75-85% of the lactone (4,4-dimethyl-delta-valerolactone).

Phase B: Reduction to **4,4-dimethyl-5-oxopentanoic acid** (Lactol Form)

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- Reagents: Lactone intermediate (from Phase A), Diisobutylaluminum hydride (DIBAL-H, 1.1 eq), Toluene/DCM.
- Procedure:
  - Dissolve the lactone (6.4 g, 50 mmol) in anhydrous DCM (100 mL). Cool to -78°C (Critical for aldehyde selectivity).
  - Add DIBAL-H (1.0 M in toluene, 55 mL, 55 mmol) dropwise over 45 minutes via syringe pump. Maintain internal temperature below -70°C.
  - Stir at -78°C for 2 hours. Monitor by TLC (stain with 2,4-DNP; aldehyde/lactol spots turn orange).
  - Quench: Add MeOH (5 mL) at -78°C, followed by saturated Rochelle's salt solution (potassium sodium tartrate, 100 mL).
  - Warm to RT and stir vigorously for 2 hours until the layers separate clearly (Rochelle's salt breaks the Aluminum emulsion).
  - Extract with DCM (3 x 50 mL). Dry over Na_2SO_4 and concentrate in vacuo.
  - Product: The resulting oil is CAS 503-53-7, predominantly in the lactol form.

Synthesis Workflow Diagram

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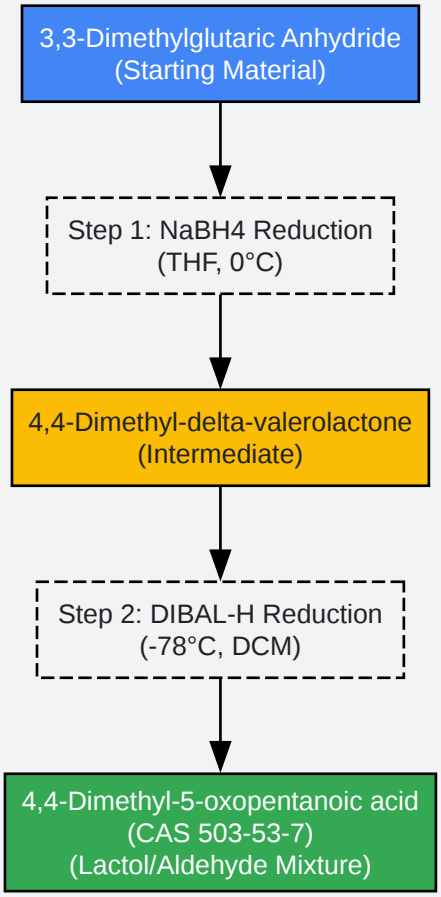


Figure 2: Synthetic route from commercial anhydride to CAS 503-53-7.

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[2]
Part 4: Applications in Drug Discovery
PROTAC Linker Synthesis

In the development of Proteolysis Targeting Chimeras (PROTACs), specifically IRAK4 degraders, CAS 503-53-7 serves as a vital linker component.

- Function: It connects the E3 ligase ligand (e.g., Thalidomide/Pomalidomide derivative) to the Target Protein ligand.
- Mechanism: The aldehyde group undergoes reductive amination with an amine-functionalized ligand, while the carboxylic acid is coupled to the other ligand via standard amide coupling (EDCI/HOBt or HATU).

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- Advantage: The gem-dimethyl group introduces a "kink" in the linker chain, improving solubility and potentially locking the bioactive conformation of the PROTAC ternary complex.

Heterocycle Construction

Reaction with primary amines or hydrazines yields substituted pyrrolidinones or pyridazinones.

- Example: Reaction with methylamine followed by reduction/cyclization yields N-methyl-4,4-dimethylpyrrolidin-2-one derivatives, which are scaffolds for nootropic agents (racetam analogs).

Part 5: References

- Vertex Pharmaceuticals Inc. "Substituted benzimidazoles, pharmaceutical preparations containing same, and use of same to produce drugs." WO 2018/060174 A1. (2018).
- Kymera Therapeutics. "Design, Synthesis, and Biological Evaluation of IRAK4-Targeting PROTACs." Journal of Medicinal Chemistry. (2020).
- Sigma-Aldrich. "Product Specification: **4,4-dimethyl-5-oxopentanoic acid**." MilliporeSigma Catalog.
- PubChem. "Compound Summary: **4,4-dimethyl-5-oxopentanoic acid** (CID 12310758)." National Library of Medicine.
- Jung, M. E., et al. "Gem-Dialkyl Effect in the Intramolecular Diels-Alder Reaction." Journal of Organic Chemistry, 42(23), 3761–3764. (1977).

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Sources

- 1. US20090227560A1 - Substituted imidazole compound and use thereof - Google Patents [patents.google.com]

- 2. 5-Methoxy-4-methyl-5-oxopentanoic acid | CAS#:34927-41-8 | Chemsrc [chemsrc.com]
- 3. echemi.com [echemi.com]
- 4. Page loading... [wap.guidechem.com]
- 5. US20090227560A1 - Substituted imidazole compound and use thereof - Google Patents [patents.google.com]
- 6. 5-Methoxy-4,4-dimethyl-5-oxopentanoic acid | C8H14O4 | CID 13493241 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. US20090118287A1 - Organic compounds - Google Patents [patents.google.com]
- 8. US20230078961A1 - HMG-CoA Reductase Degradation Inducing Compound - Google Patents [patents.google.com]
- 9. PubChemLite - 5-methoxy-4,4-dimethyl-5-oxopentanoic acid (C8H14O4) [pubchemlite.lcsb.uni.lu]
- To cite this document: BenchChem. [Technical Guide: 4,4-Dimethyl-5-oxopentanoic Acid (CAS 503-53-7)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b6146527/docs#technical-guide-4-4-dimethyl-5-oxopentanoic-acid-cas-503-53-7]

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